

Application Notes and Protocols for Benzo[c]picene Analytical Standards

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **Benzo[c]picene** analytical standards and reference materials. **Benzo[c]picene** is a polycyclic aromatic hydrocarbon (PAH) of interest in environmental monitoring and toxicology studies. Accurate analytical quantification is crucial for assessing its potential impact.

Benzo[c]picene: Physical and Chemical Properties

Benzo[c]picene is a high molecular weight PAH with the following key characteristics:

| Property | Value | Reference |
|-------------------|-----------------------------------------------------------------------------------------------|-----------|
| CAS Number | 217-37-8 | [1] |
| Molecular Formula | C ₂₆ H ₁₆ | [1] |
| Molecular Weight | 328.41 g/mol | [1] |
| Appearance | Crystalline solid | |
| Solubility | Soluble in organic solvents like toluene and dichloromethane. Sparingly soluble in methanol. | |

Analytical Standards and Reference Materials



Certified reference materials (CRMs) are essential for accurate quantification and method validation. While direct listings from major suppliers like Sigma-Aldrich and LGC Standards are not readily available, research indicates that Chiron AS is a primary source for **Benzo[c]picene** analytical standards.[2]

Table of Potential **Benzo[c]picene** Analytical Standards:

| Supplier | Product Name/Description | Purity | Format |
|-----------|-----------------------------|------------------------------|---------------------------|
| Chiron AS | Benzo[c]picene | High Purity (Typically >98%) | Neat solid or in solution |

It is recommended to directly contact Chiron AS for the most current product information, including lot-specific purity, available formats (e.g., neat solid, solution in a specific solvent), and pricing.

Experimental Protocols

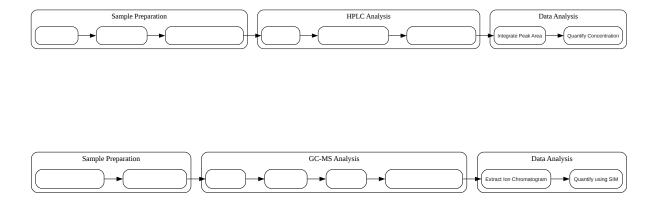
Accurate analysis of **Benzo[c]picene** requires robust and validated analytical methods. Below are detailed protocols for High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS), which are commonly used techniques for PAH analysis.

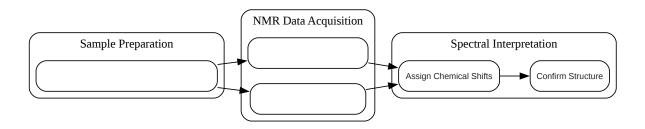
High-Performance Liquid Chromatography (HPLC) Protocol for PAH Isomer Separation

This protocol is adapted from methodologies used for the separation of complex PAH mixtures containing isomers of similar molecular weight to **Benzo[c]picene**.

Workflow for HPLC Analysis of **Benzo[c]picene**:







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References

- 1. Identification and Quantification of Six-Ring C26H16 Cata-Condensed Polycyclic Aromatic Hydrocarbons in a Complex Mixture of Polycyclic Aromatic Hydrocarbons from Coal Tar PMC [pmc.ncbi.nlm.nih.gov]
- 2. AmXpress [amxpress.com]







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